

Use of 2-Cyclopropylmorpholine in parallel synthesis

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Compound of Interest

Compound Name: 2-Cyclopropylmorpholine

CAS No.: 1063734-79-1

Cat. No.: B1424871

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Application Note: Leveraging **2-Cyclopropylmorpholine** as a High-Value Scaffold in Parallel Synthesis

Introduction: The "Magic Cyclopropyl" Effect

In modern medicinal chemistry, the "Escape from Flatland" initiative has driven a shift from planar, aromatic-heavy compounds toward vectors with higher fraction of

hybridized carbons (

). The **2-cyclopropylmorpholine** scaffold represents a strategic intersection of this philosophy and practical bioisosterism.

While morpholines are ubiquitous solubility-enhancing pharmacophores, unsubstituted morpholine is often metabolically vulnerable and structurally promiscuous. Substituting the 2-position allows for vector exploration, but traditional alkyl groups (methyl, isopropyl) often incur lipophilicity penalties (

increases).

Why 2-Cyclopropylmorpholine?

- **Metabolic Shielding:** The cyclopropyl group acts as a metabolic block, preventing the -oxidation often seen with isopropyl or ethyl groups, while lacking the metabolic liability of a benzylic position.
- **Conformational Locking:** The steric bulk of the cyclopropyl ring restricts the conformational flexibility of the morpholine chair, potentially reducing entropic penalties upon binding.
- **Lipophilic Efficiency:** Unlike an isopropyl group, the cyclopropyl moiety offers steric bulk with a lower lipophilicity penalty due to its unique electronic character (high -character of C-C bonds).

Physicochemical Profile & Comparative Data

Understanding the specific advantages of this building block requires a direct comparison with its structural analogs. The table below highlights the "sweet spot" occupied by the cyclopropyl analog.

Table 1: Comparative Physicochemical Properties

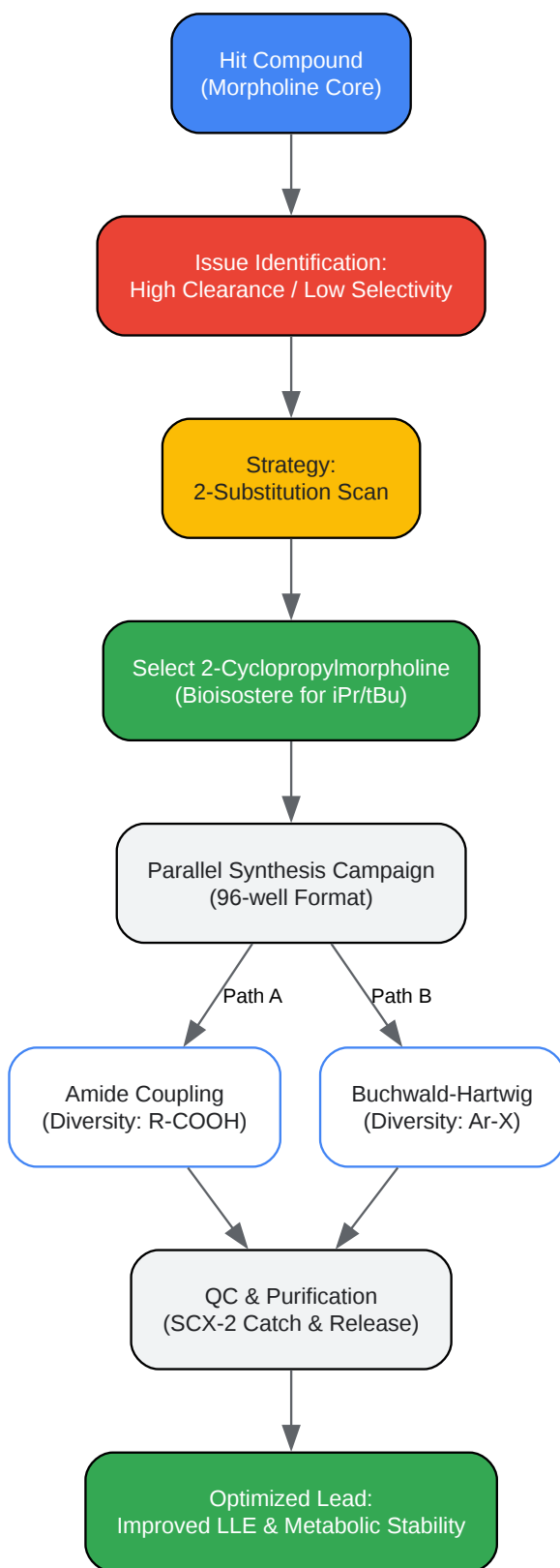
Property	Morpholine (Ref)	2-Isopropylmorpholine	2-Cyclopropylmorpholine	Impact
Formula				
ClogP (Est.)	-0.86	0.65	0.25	Lower lipophilicity than iPr analog.
TPSA ()	12.03	12.03	12.03	Polar surface area maintained.
(Conj. Acid)	8.36	~8.4	~8.1	Slightly reduced basicity due to steric/electronic effects.
Metabolic Risk	N-oxidation / Ring opening	-Hydroxylation (High)	Low	Cyclopropyl resists CYP450 oxidation.

Strategic Application in Parallel Synthesis

The primary utility of **2-cyclopropylmorpholine** in parallel synthesis is as a fixed amine scaffold reacted against diverse electrophiles (Acids, Aryl Halides, Sulfonyl Chlorides).

Workflow Visualization

The following diagram illustrates the decision logic and workflow for incorporating this scaffold into a library enhancement campaign.



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Caption: Workflow for transitioning from a generic morpholine hit to an optimized 2-cyclopropyl analog via parallel synthesis.

Detailed Experimental Protocols

Protocol A: High-Throughput Amide Coupling (Library Generation)

Context: Creating a library of amides where **2-cyclopropylmorpholine** is coupled to 96 diverse carboxylic acids.

Challenges: The steric hindrance at the 2-position makes the nitrogen less nucleophilic than unsubstituted morpholine. Standard EDC/HOBt conditions may be too slow. Solution: Use HATU for rapid activation and DIPEA to ensure the amine remains unprotonated.

Reagents:

- Amine: **2-Cyclopropylmorpholine** (0.2 M in DMF).
- Acids: Diverse carboxylic acids (0.2 M in DMF).
- Coupling Agent: HATU (0.2 M in DMF).
- Base: DIPEA (Neat).

Step-by-Step Procedure:

- Dispensing: Into a 96-well deep-well plate, dispense Carboxylic Acids (1.5 equiv, 150 μ L).
- Activation: Add HATU solution (1.5 equiv, 150 μ L) followed by DIPEA (3.0 equiv). Shake at 600 rpm for 5 minutes to form the activated ester (OAt ester).
- Addition: Add **2-Cyclopropylmorpholine** solution (1.0 equiv, 100 μ L). Note: The amine is the limiting reagent to simplify purification.
- Reaction: Seal plate and shake at room temperature for 16 hours.
- Scavenging (Crucial Step):

- Since the Acid is in excess, add PS-Trisamine resin (Polymer-supported primary amine, 3.0 equiv relative to excess acid) to the wells.
- Shake for 4 hours. The resin will covalently bind the unreacted activated esters and acids.
- Filtration: Filter the reaction mixture into a receiver plate to remove the resin.
- Workup: Evaporate DMF (Genevac or SpeedVac). Resuspend in DMSO/MeOH for LCMS analysis.

Protocol B: Buchwald-Hartwig Amination (C-N Bond Formation)

Context: Coupling **2-cyclopropylmorpholine** with aryl bromides/chlorides.

Challenges: Secondary amines with

-branching (like the cyclopropyl group) are sterically demanding. First-generation Pd catalysts (e.g.,

) often fail. Solution: Use RuPhos or XPhos precatalysts, which are specifically designed for sterically hindered secondary amines.

Reagents:

- Substrate: Aryl Bromide (1.0 equiv).
- Amine: **2-Cyclopropylmorpholine** (1.2 equiv).
- Catalyst: RuPhos Pd G3 or XPhos Pd G3 (0.02 - 0.05 equiv).
- Base: NaOtBu (Sodium tert-butoxide) or
(2.0 equiv).
- Solvent: Toluene or 1,4-Dioxane (Anhydrous).

Step-by-Step Procedure:

- Preparation: In a nitrogen-purged reaction vial (or sealed tube for parallel block), combine the Aryl Bromide and Catalyst.
- Solvent/Base: Add solvent (degassed) and the Base.
- Amine Addition: Add **2-Cyclopropylmorpholine**.
- Heating: Heat to 80–100 °C for 12–16 hours. Note: The cyclopropyl ring is stable at these temperatures, unlike some strained bicyclic systems.
- Workup (SCX Purification):
 - Dilute reaction with MeOH.
 - Load onto an SCX-2 (Strong Cation Exchange) cartridge.
 - Wash: Flush with MeOH (removes non-basic impurities, catalyst ligands, and unreacted aryl halide).
 - Elute: Release the product using

in MeOH.
 - Concentrate the eluate to obtain the crude tertiary amine.

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